

Synthesis and Characterization of (3-Bromo-5-ethoxyphenyl)methanol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (3-Bromo-5-ethoxyphenyl)methanol
CAS No.: 1646557-18-7
Cat. No.: B6315658

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Executive Summary

The compound **(3-bromo-5-ethoxyphenyl)methanol** (CAS: 1646557-18-7) is a highly versatile bifunctional building block utilized in advanced organic synthesis and medicinal chemistry[1]. Featuring an aryl bromide for transition-metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig) and a benzylic alcohol for further functionalization, this scaffold is critical for constructing complex pharmacophores. This whitepaper details a robust, scalable, and self-validating three-step synthetic protocol starting from commercially available 3-bromo-5-hydroxybenzoic acid.

Rationale & Retrosynthetic Strategy

The synthesis is designed around the principles of atom economy, chemoselectivity, and operational safety. Rather than attempting direct functionalization of highly reactive intermediates, a sequential protection-functionalization-reduction strategy is employed.

- Esterification: The carboxylic acid is first masked as a methyl ester. This causality is twofold: it prevents the acidic proton from quenching the basic reagents in subsequent steps, and it activates the carbonyl for facile reduction later in the sequence.
- Ethylation: The phenolic hydroxyl group undergoes a Williamson ether synthesis. Potassium carbonate (K

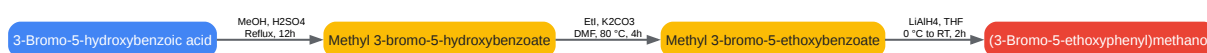
CO

) is selected as a mild base to selectively deprotonate the phenol (pKa ~9.5) without hydrolyzing the ester[2]. Dimethylformamide (DMF) is used as a polar aprotic solvent to accelerate the S

2 reaction with ethyl iodide.

- Reduction: Lithium aluminum hydride (LiAlH

) is employed to reduce the ester to the primary alcohol. Strict temperature control (0 °C) is maintained to prevent the reductive debromination of the aryl bromide, a common side reaction if the system overheats.



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Forward synthesis workflow of **(3-Bromo-5-ethoxyphenyl)methanol** from 3-bromo-5-hydroxybenzoic acid.

Experimental Methodology

Step 1: Synthesis of Methyl 3-bromo-5-hydroxybenzoate

Objective: Convert the carboxylic acid to a methyl ester to protect the acidic proton.

- Reaction Setup: In a 500 mL round-bottom flask equipped with a reflux condenser, dissolve 3-bromo-5-hydroxybenzoic acid (50.0 g, 230 mmol) in anhydrous methanol (250 mL).
- Catalysis: Slowly add concentrated sulfuric acid (H

SO

, 5.0 mL) dropwise while stirring. Causality: The strong acid protonates the carbonyl oxygen, increasing its electrophilicity for nucleophilic attack by methanol.

- Reflux: Heat the mixture to reflux (65 °C) for 12 hours. Monitor via TLC (Hexanes/EtOAc 7:3).
- Workup: Cool to room temperature and concentrate under reduced pressure. Dilute the residue with ethyl acetate (300 mL) and wash with saturated aqueous NaHCO

(2 × 150 mL) to neutralize the acid catalyst.

- Validation: The cessation of CO

evolution during the NaHCO

wash is a self-validating indicator of complete acid neutralization. Dry the organic layer over Na

SO

, filter, and concentrate to yield the intermediate as a white solid.

Step 2: Synthesis of Methyl 3-bromo-5-ethoxybenzoate

Objective: Alkylate the phenolic hydroxyl group via S

2 substitution[2].

- Reaction Setup: Dissolve methyl 3-bromo-5-hydroxybenzoate (46.2 g, 200 mmol) in anhydrous DMF (200 mL) under a nitrogen atmosphere.
- Deprotonation: Add anhydrous K

CO

(41.4 g, 300 mmol). Stir at room temperature for 30 minutes to ensure complete phenoxide formation.

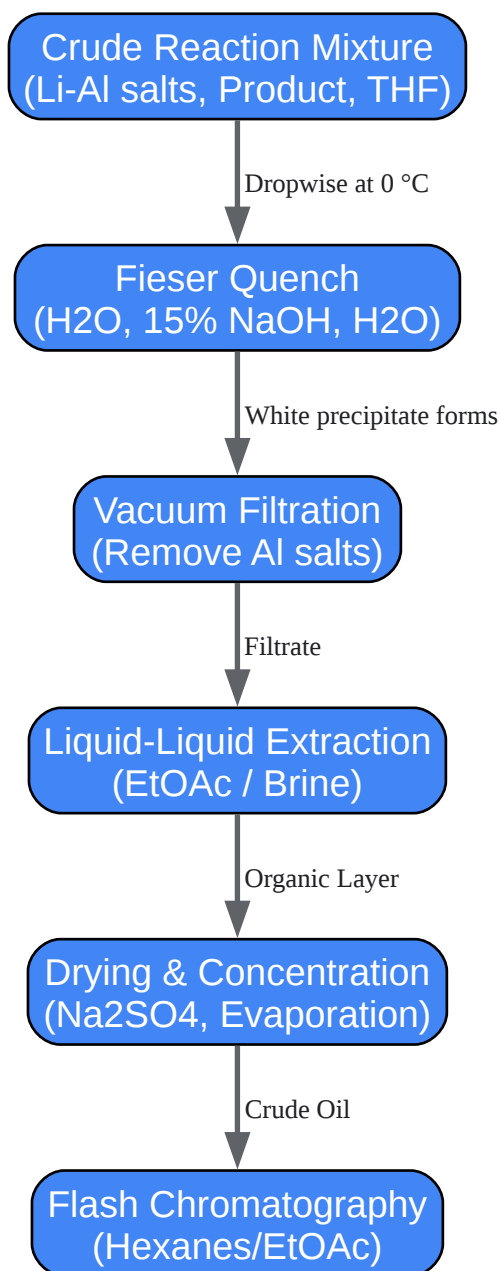
- Alkylation: Add ethyl iodide (EtI, 24.0 mL, 300 mmol) dropwise. Heat the suspension to 80 °C for 4 hours.
- Workup: Cool the mixture and pour it into ice water (500 mL). Extract with diethyl ether (3 × 200 mL). Wash the combined organic layers with brine (3 × 150 mL) to remove residual DMF.
- Validation: TLC should show complete consumption of the highly polar phenol (lower R_f) and the appearance of a less polar spot (higher R_f). Concentrate to yield the ethoxy ester.

Step 3: Synthesis of (3-Bromo-5-ethoxyphenyl)methanol

Objective: Chemoselective reduction of the ester to a primary alcohol.

- Reaction Setup: Suspend LiAlH₄ (7.6 g, 200 mmol) in anhydrous THF (150 mL) in a flame-dried flask under argon. Cool to 0 °C using an ice bath.
- Addition: Dissolve methyl 3-bromo-5-ethoxybenzoate (51.8 g, 200 mmol) in anhydrous THF (100 mL) and add dropwise over 1 hour. Causality: Slow addition controls the exothermic hydride transfer, preventing localized heating that could trigger reductive debromination.
- Reaction: Stir at 0 °C for 1 hour, then warm to room temperature for 1 hour.
- Fieser Quench: Cool back to 0 °C. Sequentially add 7.6 mL H₂O, 7.6 mL 15% NaOH (aq), and 22.8 mL H₂O.
- Validation: The Fieser workup is a self-validating system; the transformation of a gray, gelatinous mixture into a crisp, white, granular precipitate confirms the safe and complete destruction of reactive hydrides.

- Isolation: Filter the aluminum salts through a Celite pad. Concentrate the filtrate and purify via silica gel flash chromatography (Hexanes/EtOAc 8:2) to yield the pure title compound[1].



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Step-by-step Fieser workup and purification logic for the LiAlH₄ reduction step.

Analytical Characterization

Thorough characterization is required to confirm the structural integrity and purity of **(3-bromo-5-ethoxyphenyl)methanol**. The molecule has a monoisotopic mass of 229.99425 Da^[3]. The table below summarizes the expected quantitative analytical data.

Analytical Technique	Parameter / Mode	Expected Values & Assignments
H NMR (400 MHz, CDCl ₃)	Chemical Shifts (ppm)	1.40 (t, J = 7.0 Hz, 3H, -CH ₃)
		4.02 (q, J = 7.0 Hz, 2H, -OCH ₂ -) 4.65 (s, 2H, -CH ₂ -OH) 1.85 (br s, 1H, -OH) 6.85 (t, J = 2.0 Hz, 1H, Ar-H) 7.00 (t, J = 1.5 Hz, 1H, Ar-H) 7.10 (t, J = 1.5 Hz, 1H, Ar-H)
C NMR (100 MHz, CDCl ₃)	Chemical Shifts (ppm)	14.7 (-CH ₃) 63.8 (-OCH ₂ -) 64.5 (-CH ₂ -OH) 113.5 (Ar-CH), 118.2 (Ar-CH), 122.1 (Ar-CH), 122.5 (Ar-C-Br), 143.0 (Ar-C-CH ₃) 160.1 (Ar-C-O)
HRMS (ESI-TOF)	[M+H] ⁺	Calculated for C ₁₅ H ₁₁ BrO : 231.0015 Observed: 231.0018[3]
FT-IR (ATR)	Wavenumber (cm ⁻¹)	3350 (O-H stretch, broad), 2980 (C-H stretch, aliphatic), 1590 (C=C aromatic), 1045 (C-O stretch)
HPLC	Purity Assessment	>98% (UV detection at 254 nm)[1]

Conclusion

The synthesis of **(3-bromo-5-ethoxyphenyl)methanol** requires precise control over chemoselectivity and reaction conditions. By utilizing a sequential esterification, Williamson ether synthesis, and controlled hydride reduction, researchers can obtain this valuable building block in high yield and purity. The self-validating steps embedded within the protocol—such as the visual cues during the Fieser workup—ensure operational safety and reproducibility, making this a robust standard operating procedure for drug development professionals.

References

- Source: nih.
- Title: **(3-bromo-5-ethoxyphenyl)methanol** (C₉H₁₁BrO₂)
- Title: 1646557-18-7 | (3-Bromo-5-ethoxyphenyl)

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